

Replicating published findings on BC 197

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BC 197

Cat. No.: B1667838

[Get Quote](#)

References

- 1. Diphtheria toxin mutant CRM197-mediated transcytosis across blood-brain barrier in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Structural basis for lack of toxicity of the diphtheria toxin mutant CRM197 - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Diphtheria Toxin Mutant CRM197-Mediated Transcytosis across Blood–Brain Barrier In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A phase 1 study of the c-Met inhibitor, tivantinib (ARQ197) in children with relapsed or refractory solid tumors: A Children's Oncology Group study phase 1 and pilot consortium trial (ADVL1111) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. A Phase 3, Randomized, Double-Blind Study of Tivantinib (ARQ 197) in Subjects with MET Diagnostic-High Inoperable Hepatocellular Carcinoma (HCC) Treated with One Prior Systemic Therapy (ARQ - 197-A-U303)(Daiichi/Arqule) | Dana-Farber Cancer Institute [dana-farber.org]
- 6. Facebook [cancer.gov]
- 7. Study Details - Gilead Clinical Trials [gileadclinicaltrials.com]
- 8. ClinicalTrials.gov [clinicaltrials.gov]
- 9. KITE-197 by Kite Pharma for Diffuse Large B-Cell Lymphoma: Likelihood of Approval [pharmaceutical-technology.com]
- To cite this document: BenchChem. [Replicating published findings on BC 197]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667838#replicating-published-findings-on-bc-197]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com